

# In-Depth Technical Guide: Water Retention Capacity of Amberlite™ SR1L Na

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Amberlite SR1L NA**

Cat. No.: **B1592796**

[Get Quote](#)

This technical guide provides a comprehensive overview of the water retention capacity of Amberlite™ SR1L Na, a strong acid cation exchange resin. It is intended for researchers, scientists, and drug development professionals who utilize ion exchange resins and require a thorough understanding of their physical properties. This document details the quantitative specifications, the experimental protocol for determining water retention, and a logical workflow for its primary application.

## Introduction to Amberlite™ SR1L Na

Amberlite™ SR1L Na is a gel-type, strong acid cation exchange resin based on a sulfonated polystyrene-divinylbenzene copolymer.<sup>[1]</sup> It is primarily employed in water softening applications to exchange hardness ions, such as calcium ( $\text{Ca}^{2+}$ ) and magnesium ( $\text{Mg}^{2+}$ ), for sodium ( $\text{Na}^+$ ) ions.<sup>[2][3]</sup> Its key characteristics include excellent physical, chemical, and thermal stability, high exchange capacity, and good ion exchange kinetics.<sup>[1]</sup> The water retention capacity is a critical parameter that influences the resin's performance, including its exchange capacity and mechanical strength.

## Quantitative Data

The physical and chemical properties of Amberlite™ SR1L Na are summarized in the table below. This data is compiled from manufacturer specifications and provides a clear overview of the resin's characteristics.

Property	Value	Reference
Physical Form	Amber, translucent, spherical beads	<a href="#">[1]</a>
Matrix	Gel, Styrene-divinylbenzene copolymer	<a href="#">[1]</a>
Functional Group	Sulfonic acid	<a href="#">[1]</a>
Ionic Form as Shipped	Na <sup>+</sup>	<a href="#">[1]</a>
Total Exchange Capacity	≥ 1.90 eq/L	<a href="#">[1]</a>
Water Retention Capacity	41 – 49%	<a href="#">[1]</a>
Particle Diameter	600 – 800 µm	<a href="#">[1]</a>
Shipping Weight	808 g/L	<a href="#">[1]</a>
Maximum Operating Temperature	120°C (248°F)	<a href="#">[1]</a>

## Experimental Protocols

### Determination of Water Retention Capacity (Based on ASTM D2187, Test Method B)

The standard method for determining the water retention capacity of particulate ion-exchange resins is outlined in ASTM D2187, Test Method B.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This method determines the amount of water retained by the resin after it has been conditioned and dried to a constant weight.

#### Apparatus:

- Analytical balance, sensitive to 0.1 mg
- Drying oven, capable of maintaining a temperature of 105 ± 2°C
- Weighing bottle with a ground-glass stopper

- Desiccator with a suitable desiccant
- Beakers and other standard laboratory glassware

**Procedure:**

- Sample Pretreatment:
  - A representative sample of the Amberlite™ SR1L Na resin is obtained.
  - The resin is converted to the sodium ( $\text{Na}^+$ ) form by treating it with a sodium chloride solution to ensure uniformity. This step is crucial as the ionic form affects the water content.[\[4\]](#)[\[5\]](#)
  - The pretreated resin is thoroughly rinsed with deionized water to remove any excess regenerant.
- Initial Weighing:
  - A clean, dry weighing bottle is weighed to the nearest 0.1 mg ( $W_1$ ).
  - Approximately 5 grams of the pretreated and rinsed resin is transferred to the weighing bottle.
  - The weighing bottle with the wet resin sample is weighed to the nearest 0.1 mg ( $W_2$ ).
- Drying:
  - The weighing bottle containing the resin is placed in the drying oven, with the stopper removed and placed alongside the bottle.
  - The sample is dried at  $105 \pm 2^\circ\text{C}$  for a minimum of 16 hours, or until a constant weight is achieved.
- Final Weighing:
  - After drying, the weighing bottle and its contents are transferred to a desiccator to cool to room temperature.

- Once cooled, the weighing bottle with the dried resin is weighed to the nearest 0.1 mg ( $W_3$ ).

Calculation:

The water retention capacity is calculated as a percentage of the wet resin weight using the following formula:

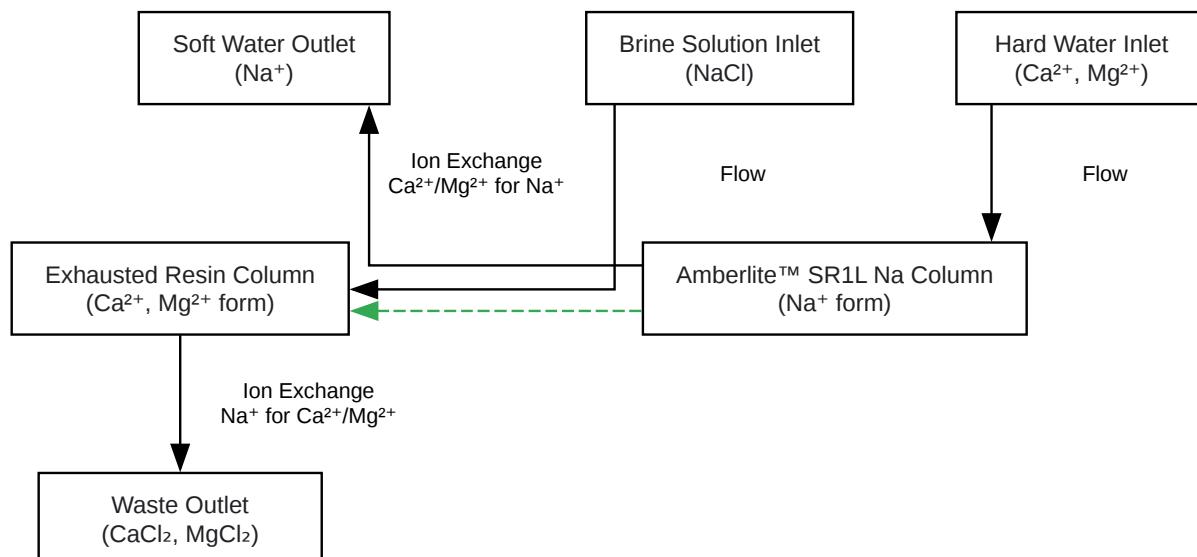
$$\text{Water Retention Capacity (\%)} = [(W_2 - W_3) / (W_2 - W_1)] \times 100$$

Where:

- $W_1$  = Weight of the empty weighing bottle
- $W_2$  = Weight of the weighing bottle and the wet resin sample
- $W_3$  = Weight of the weighing bottle and the dried resin sample

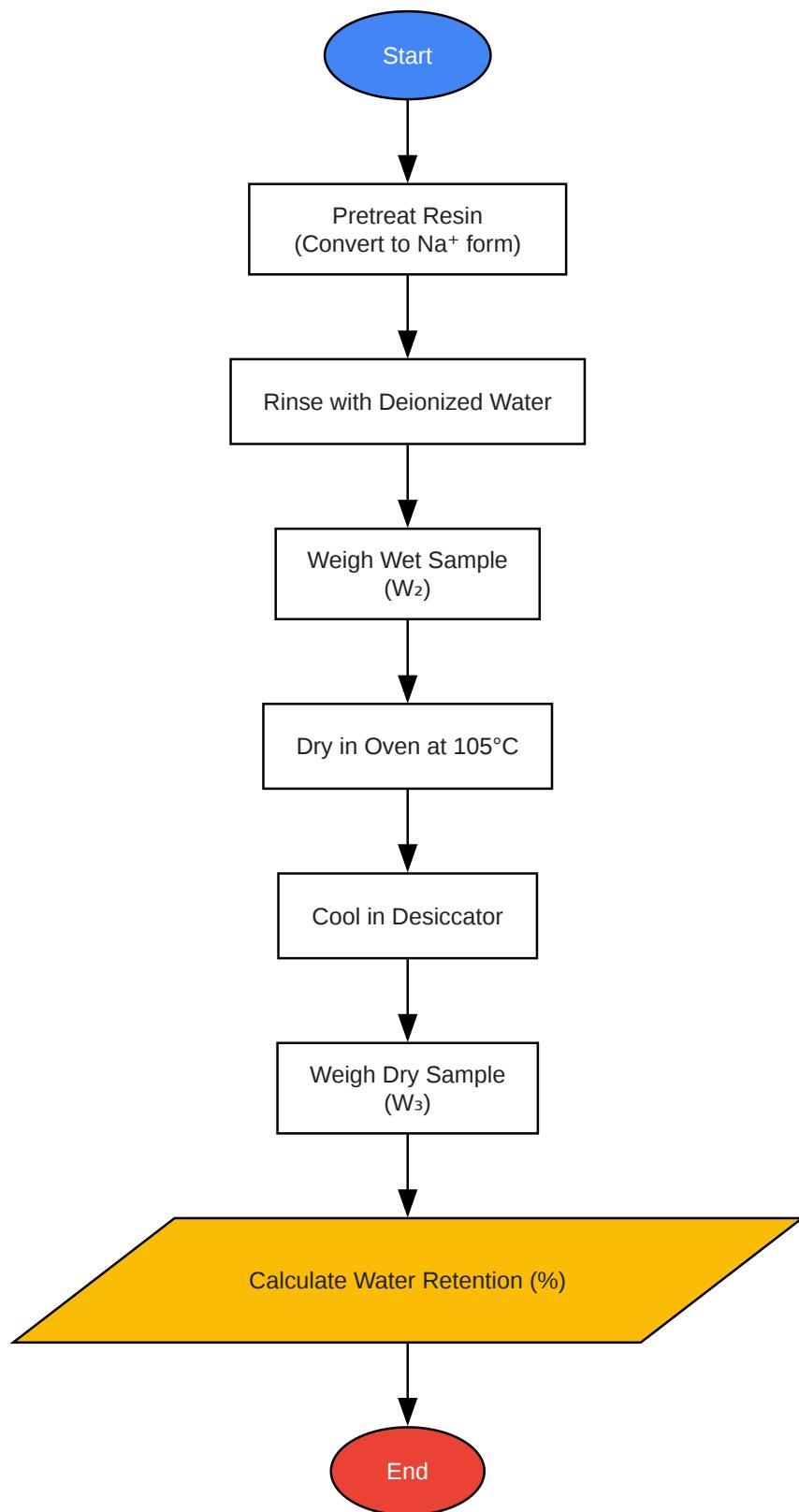
## Visualization of Logical Workflows

The following diagrams illustrate the general workflow for the application of Amberlite™ SR1L Na in water softening and the experimental procedure for determining its water retention capacity.



[Click to download full resolution via product page](#)

Caption: Water Softening and Regeneration Workflow for Amberlite™ SR1L Na.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Determining Water Retention Capacity.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. dupontdenemours.fr [dupontdenemours.fr]
- 2. extensionpubs.unl.edu [extensionpubs.unl.edu]
- 3. mrwa.com [mrwa.com]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. webstore.ansi.org [webstore.ansi.org]
- 7. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Water Retention Capacity of Amberlite™ SR1L Na]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1592796#water-retention-capacity-of-amberlite-sr1l-na>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)